

Application Notes and Protocols: AST-120

Dosage and Administration in Mice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CFL-120

Cat. No.: B101681

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Introduction

AST-120 is an oral adsorbent that consists of spherical carbon particles. It is utilized in preclinical research, particularly in rodent models of chronic kidney disease (CKD), to investigate its efficacy in adsorbing uremic toxins. In the intestines, AST-120 adsorbs low-molecular-weight compounds such as indole and p-cresol, which are precursors to the uremic toxins indoxyl sulfate (IS) and p-cresyl sulfate (PCS), respectively.[1] By reducing the systemic levels of these toxins, AST-120 is studied for its potential to ameliorate the progression of CKD and its associated complications.[1][2][3] These application notes provide a comprehensive overview of the dosage and administration of AST-120 in mice for preclinical research applications.

Quantitative Data Summary

The following tables summarize the dosages of AST-120 used in various mouse models of chronic kidney disease.

Table 1: AST-120 Dosage Regimens in Murine Models

Mouse Strain	CKD Induction Method	AST-120 Dose	Administration Route	Duration of Treatment	Key Findings	Reference
C57BL/6J	Not specified	4% w/w in chow	Oral (in feed)	Not specified	Lowered serum IS and triglyceride levels, improved renal function.	[3]
ApoE-/-	Not specified	4% w/w in chow	Oral (in feed)	Not specified	Lowered serum IS and triglyceride levels, improved renal function.	[3]
Not specified	Adenine-induced	Not specified	Not specified	Not specified	Inhibited the retention of uremic toxins, improving muscle atrophy.[1]	[1]

Table 2: Effects of AST-120 on Uremic Toxin Levels in a Mouse Model of Renal Failure

Organ	Fold Increase in IS (RF vs. Control)	Percent Reduction in IS with AST-120
Kidney	10.8	41.6% (p < 0.01)
Muscle	6.2	35.2% (p < 0.05)
Brain	184	Not significant
Heart	18.9	Not significant
Spleen	13.3	46.4% (p < 0.05)
Testis	11.6	36.8% (p < 0.01)

(Data adapted from a study on a mouse model of renal failure (RF)).^[1]

Experimental Protocols

Protocol 1: Oral Administration of AST-120 via Dosed Feed

This protocol is suitable for long-term studies where continuous administration of AST-120 is required.

Materials:

- AST-120 powder
- Standard mouse chow powder
- Precision balance
- Blender or mixer
- Pellet maker (optional)
- Animal housing with ad libitum access to food and water

Procedure:

- **Dose Calculation:** Determine the target dose of AST-120, typically expressed as a percentage of the feed weight (e.g., 4% w/w or 8% w/w).[\[3\]](#)
- **Preparation of Dosed Feed:** a. Weigh the required amount of AST-120 and powdered standard mouse chow. b. Thoroughly mix the AST-120 and chow powder in a blender or mixer to ensure a homogenous distribution. c. If desired, use a pellet maker to create pellets from the mixed powder. Alternatively, provide the powdered mixture in a suitable feeder.
- **Administration:** a. House the mice in cages with free access to the AST-120-containing feed and water. b. Monitor food consumption and the body weight of the animals regularly to ensure adequate intake and to detect any potential adverse effects.[\[4\]](#)
- **Duration:** Continue the administration for the duration specified in the experimental design.

Protocol 2: Oral Gavage Administration of AST-120

This protocol is suitable for studies requiring precise and intermittent dosing of AST-120.

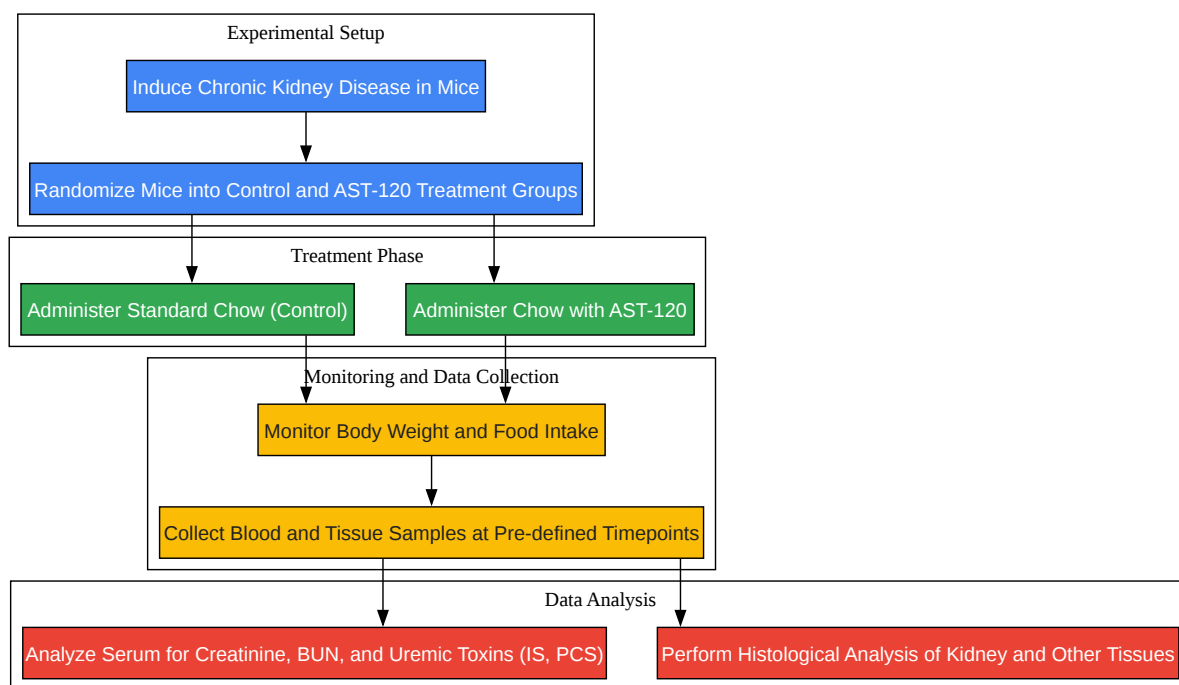
Materials:

- AST-120 powder
- Vehicle (e.g., sterile water, 0.5% carboxymethyl cellulose)
- Precision balance
- Vortex mixer or sonicator
- Animal gavage needles (20-22 gauge, with a ball tip)
- Syringes (1 mL)
- Animal scale

Procedure:

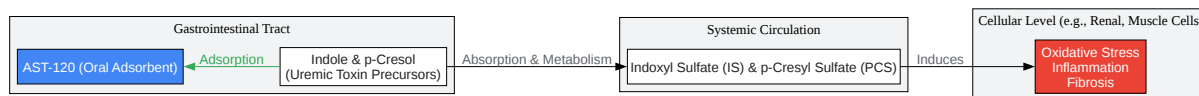
- Preparation of AST-120 Suspension: a. Weigh the required amount of AST-120 based on the desired dose (e.g., in mg/kg) and the body weight of the mice. b. Suspend the AST-120 powder in the chosen vehicle. c. Vortex or sonicate the suspension to ensure it is homogenous before each administration.
- Animal Handling and Restraint: a. Gently restrain the mouse to prevent movement during the procedure.^[5]
- Administration: a. Draw the calculated volume of the AST-120 suspension into a syringe fitted with a gavage needle. b. Carefully insert the gavage needle into the mouse's mouth, passing it over the tongue and down the esophagus into the stomach.^[5] c. Slowly administer the suspension. d. Carefully withdraw the gavage needle.
- Post-Administration Monitoring: a. Observe the animal for any signs of distress or injury after the procedure.

Visualizations



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Caption: Experimental workflow for evaluating AST-120 efficacy in a murine CKD model.



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Caption: Indirect mechanism of action of AST-120 in reducing uremic toxin-induced cellular effects.

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- To cite this document: BenchChem. [Application Notes and Protocols: AST-120 Dosage and Administration in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b101681#cfl-120-dosage-and-administration-in-mice>]

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